

Best practices for handling and storing N-Boc-piperidine-2-methanol.

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Compound of Interest

Compound Name: **N-Boc-piperidine-2-methanol**

Cat. No.: **B114156**

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Technical Support Center: N-Boc-piperidine-2-methanol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing **N-Boc-piperidine-2-methanol** (CAS: 157634-00-9).

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **N-Boc-piperidine-2-methanol**?

A1: **N-Boc-piperidine-2-methanol** is a white to almost white crystalline powder.^[1] It is an advanced amino acid derivative commonly used in organic synthesis and peptide research. Key properties are summarized in the table below.

Q2: What are the recommended storage conditions for **N-Boc-piperidine-2-methanol**?

A2: For long-term stability, it is recommended to store **N-Boc-piperidine-2-methanol** in a tightly sealed, light-resistant container under an inert atmosphere (e.g., Argon or Nitrogen).^[1] The storage area should be cool, dry, and well-ventilated.^{[1][2]} While it is stable at room temperature, some suppliers recommend refrigeration (2-8 °C) for extended storage to minimize potential thermal degradation.^[1]

Q3: In which solvents is **N-Boc-piperidine-2-methanol** soluble?

A3: **N-Boc-piperidine-2-methanol** is soluble in methanol, DMF, and other polar organic solvents.[\[3\]](#)

Q4: What are the main applications of **N-Boc-piperidine-2-methanol** in research and development?

A4: **N-Boc-piperidine-2-methanol** is a versatile building block in medicinal chemistry and organic synthesis. It is used in the synthesis of various pharmaceutical intermediates, including inhibitors of GABA uptake, anti-tumor drugs, and agents for cardiovascular and inflammatory diseases.[\[2\]](#)

Troubleshooting Guide

Issue 1: The solid **N-Boc-piperidine-2-methanol** appears discolored (e.g., yellow).

- Possible Cause: Exposure to air, light, or moisture over time can lead to degradation and discoloration. The compound may be hygroscopic.[\[1\]](#)
- Solution:
 - Ensure the container is always tightly sealed after use.
 - Store in a dark place or use a light-resistant container.
 - For long-term storage, purge the container with an inert gas like argon or nitrogen.
 - If slight discoloration is observed, it is advisable to check the purity of the material by a suitable analytical method (e.g., NMR or LC-MS) before use in a critical reaction step.

Issue 2: Difficulty in dissolving **N-Boc-piperidine-2-methanol** in a solvent.

- Possible Cause: The chosen solvent may not be appropriate, or the concentration might be too high. While soluble in polar organic solvents, its solubility may be limited in non-polar solvents.
- Solution:

- Refer to the solubility information; methanol and DMF are good starting points.[3]
- Try gentle warming or sonication to aid dissolution.
- If preparing a stock solution, do so at a concentration that is known to be soluble and stable.

Issue 3: Inconsistent or unexpected reaction outcomes.

- Possible Cause: The purity of **N-Boc-piperidine-2-methanol** may have been compromised due to improper storage, leading to the presence of impurities. Alternatively, it may be reacting with incompatible substances in the reaction mixture.
- Solution:
 - Verify the purity of the starting material.
 - Ensure that the reaction conditions are free from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]
 - Review the experimental protocol to ensure all steps were followed correctly.

Quantitative Data

Property	Value	Source
CAS Number	157634-00-9	[2] [4]
Molecular Formula	C11H21NO3	[2] [4]
Molecular Weight	215.29 g/mol	[2] [4]
Appearance	White to almost white crystalline powder	[1]
Melting Point	74-78 °C	[2]
Boiling Point (Predicted)	308.0 ± 15.0 °C	[2]
Density (Predicted)	1.059 ± 0.06 g/cm3	[2]
Storage Temperature	Room temperature or 2-8 °C (long-term)	[1]
Solubility	Soluble in Methanol, DMF	[3] [5]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of N-Boc-piperidine-2-methanol

- Materials:
 - N-Boc-piperidine-2-methanol**
 - Anhydrous solvent (e.g., Dichloromethane or Methanol)
 - Volumetric flask
 - Magnetic stirrer and stir bar (optional)
- Procedure:
 - Under an inert atmosphere (e.g., in a glovebox or under a stream of argon), weigh the desired amount of **N-Boc-piperidine-2-methanol**.

2. Transfer the solid to the volumetric flask.
3. Add a portion of the anhydrous solvent to the flask, ensuring it does not exceed approximately 75% of the final volume.
4. Gently swirl the flask or use a magnetic stirrer to dissolve the solid completely. Gentle warming may be applied if necessary.
5. Once fully dissolved, allow the solution to return to room temperature.
6. Add the anhydrous solvent to the flask until the meniscus reaches the calibration mark.
7. Stopper the flask and invert it several times to ensure a homogenous solution.
8. Store the stock solution in a tightly sealed container, protected from light, and at an appropriate temperature (typically 2-8 °C).

Protocol 2: N-Boc Protection of 2-Piperidinemethanol

This protocol describes the synthesis of **N-Boc-piperidine-2-methanol** from 2-piperidinemethanol.

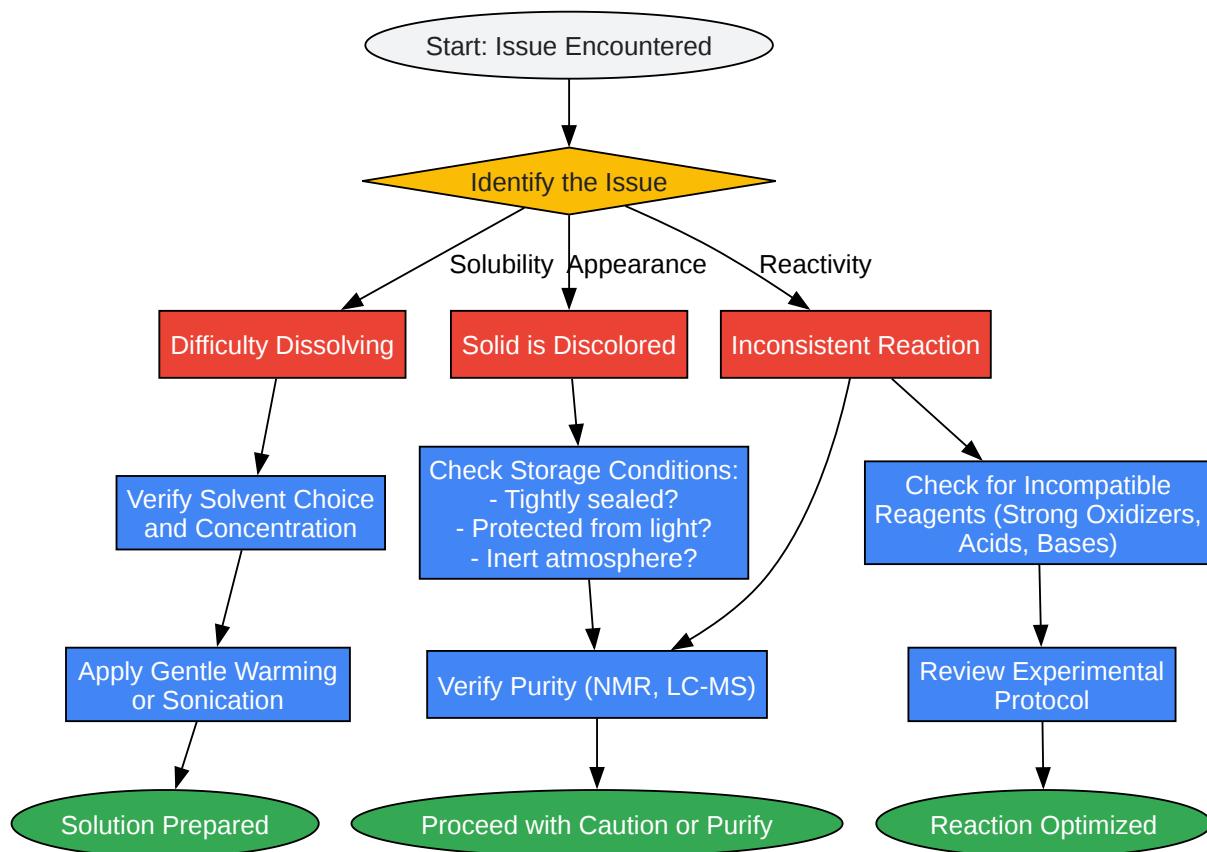
- Materials:
 - 2-Piperidinemethanol
 - Di-tert-butyl dicarbonate (Boc₂O)
 - Triethylamine (Et₃N)
 - Dichloromethane (DCM)
 - Water
 - Brine
 - Anhydrous sodium sulfate (Na₂SO₄)
 - Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath

• Procedure:

1. Dissolve 2-piperidinemethanol (1.0 eq) in dichloromethane (DCM) in a round-bottom flask and cool the solution to 0 °C in an ice bath.[6]
2. Add triethylamine (1.1 eq) to the cooled solution.[6]
3. Slowly add a solution of di-tert-butyl dicarbonate (Boc₂O, 1.1 eq) in DCM dropwise to the reaction mixture.[6]
4. Allow the reaction mixture to warm to room temperature and stir for 12 hours.[6]
5. Quench the reaction by adding water and separate the organic layer.[6]
6. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and then filter.[6]
7. Concentrate the organic layer under reduced pressure to yield **N-Boc-piperidine-2-methanol**.[6]

Visualizations



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Caption: Troubleshooting workflow for **N-Boc-piperidine-2-methanol** issues.

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